

Essential Safety and Operational Guide for 3,5,6-Tribromopyridin-2-amine

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Compound of Interest

Compound Name: **3,5,6-Tribromopyridin-2-amine**

Cat. No.: **B112872**

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5,6-Tribromopyridin-2-amine**. It is tailored for researchers, scientists, and drug development professionals to ensure laboratory safety and proper chemical management.

Hazard Identification and Health Effects

3,5,6-Tribromopyridin-2-amine is a compound that requires careful handling due to its potential health hazards. Based on data for similar brominated aromatic amines, the primary hazards include:

- Acute Toxicity: Harmful if swallowed.[\[1\]](#)
- Skin Irritation/Sensitization: May cause skin irritation and potentially an allergic skin reaction.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[\[1\]](#)

To the best of current knowledge, the chemical, physical, and toxicological properties of **3,5,6-Tribromopyridin-2-amine** have not been thoroughly investigated.[\[1\]](#) Therefore, it is crucial to handle this compound with the utmost caution.

Quantitative Data Summary

Hazard Classification	GHS Hazard Statement	Precautionary Measures
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264: Wash skin thoroughly after handling. P270: Do not eat, drink or smoke when using this product. P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
Skin irritation/sensitization (Category 2/1)	H315: Causes skin irritation H317: May cause an allergic skin reaction	P280: Wear protective gloves/protective clothing. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
Eye irritation (Category 2A)	H319: Causes serious eye irritation	P280: Wear eye protection/face protection. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.
Short-term (acute) aquatic hazard (Category 1)	H410: Very toxic to aquatic life with long lasting effects	P273: Avoid release to the environment.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the primary defense against chemical exposure. The following table summarizes the recommended PPE for handling **3,5,6-Tribromopyridin-2-amine**.

Protection Type	Equipment	Specifications & Rationale
Eye and Face Protection	Safety Goggles and Face Shield	Tight-sealing safety goggles are mandatory to protect against dust particles and splashes. A face shield should be worn over goggles when there is a risk of significant splashing.[2][3][4]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term protection.[3][5] For prolonged contact, consult the manufacturer's chemical resistance guide for appropriate materials. Always inspect gloves for integrity before use.[2]
Body Protection	Laboratory Coat	A flame-resistant lab coat should be worn and fully buttoned to cover as much skin as possible.[3][4] For tasks with a higher risk of splashes, a chemical-resistant apron over the lab coat is recommended.
Respiratory Protection	NIOSH/MSHA or EN 149 Approved Respirator	Use a respirator if engineering controls (e.g., fume hood) are not feasible or if exposure limits are exceeded. A particulate filter is recommended for solid compounds.[6]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible.
- Put on all required personal protective equipment as detailed in the table above.[3]
- Prepare all necessary equipment (spatulas, glassware, etc.) within the fume hood to minimize movement of the chemical.

2. Weighing and Transfer:

- Conduct all handling of the solid compound within the chemical fume hood to prevent inhalation of dust.[5]
- Use appropriate, clean, and dry laboratory equipment.
- Avoid creating dust during transfer.[4]
- Close the container tightly immediately after use.[7]

3. Reaction Setup and Monitoring:

- If used in a reaction, add the compound to the reaction vessel within the fume hood.
- Ensure the reaction setup is secure and properly ventilated.
- Continuously monitor the reaction for any unexpected changes.

4. Post-Handling:

- Decontaminate all equipment that came into contact with the chemical.
- Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste container.[5]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][7]

5. Storage:

- Store the compound in a dry, cool, and well-ventilated place.[4][7]
- Keep containers tightly closed to prevent contamination and exposure.[4][7]

Disposal Plan: Step-by-Step Protocol

Proper disposal of **3,5,6-Tribromopyridin-2-amine** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.[1]

1. Waste Identification and Segregation:

- Identify Waste Stream: Clearly identify all waste containing **3,5,6-Tribromopyridin-2-amine**, including unused product, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials.[5]
- Segregate Halogenated Waste: As a halogenated organic compound, it is crucial to segregate it into a designated "Halogenated Organic Waste" stream.[5] Do not mix it with non-halogenated waste.[1]

2. Waste Collection and Containment:

- Solid Waste: Collect solid waste and contaminated materials in a clearly labeled, sealable, and chemically compatible container (e.g., high-density polyethylene - HDPE).[5]
- Liquid Waste: For solutions, use a dedicated, leak-proof, and shatter-resistant waste container labeled "Halogenated Organic Liquid Waste." [5]
- Container Management: Do not overfill containers; fill to no more than 80% capacity. Keep containers closed except when adding waste.[5]

3. Labeling and Storage of Waste:

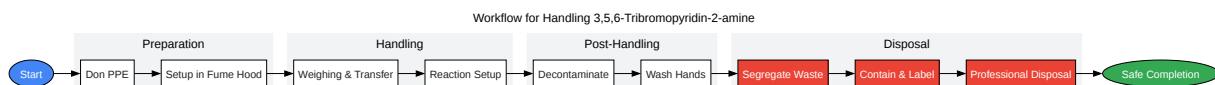
- The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**3,5,6-Tribromopyridin-2-amine**," and the associated hazards (e.g., "Toxic," "Irritant," "Marine Pollutant").[8][9]

- Store the sealed hazardous waste container in a designated, well-ventilated satellite accumulation area.

4. Final Disposal:

- Arrange for the collection of the hazardous waste by a licensed and reputable chemical waste disposal company.[5][10]
- Provide the disposal company with the Safety Data Sheet (SDS) for the waste material.[10]
- Do not dispose of this chemical down the drain or in regular trash.[8][9]

Workflow for Handling 3,5,6-Tribromopyridin-2-amine



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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. angenechemical.com [angenechemical.com]
- 3. benchchem.com [benchchem.com]

- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. carlroth.com [carlroth.com]
- 7. fishersci.com [fishersci.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. benchchem.com [benchchem.com]
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